

stability of A 83-01 in solution over time

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Compound of Interest		
Compound Name:	A 83-01 sodium	
Cat. No.:	B8088051	Get Quote

A 83-01 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of A 83-01 in solution over time. Find answers to frequently asked questions and troubleshoot common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is A 83-01 and what is its primary mechanism of action?

A 83-01 is a potent and selective small molecule inhibitor of the transforming growth factor-beta (TGF- β) type I receptor superfamily.[1] Specifically, it targets the activin-like kinase (ALK) receptors ALK4, ALK5, and ALK7.[1][2][3][4][5] By inhibiting these receptors, A 83-01 blocks the phosphorylation of downstream mediators Smad2 and Smad3, which in turn inhibits TGF- β -induced signaling pathways.[2][5][6][7][8] This inhibition can prevent cellular processes such as epithelial-to-mesenchymal transition (EMT).[1][2][5]

Q2: How should I store the lyophilized powder of A 83-01?

The lyophilized powder of A 83-01 should be stored at -20°C under desiccated conditions.[6] Following these storage recommendations, the compound is stable for at least two years.[6][7] [8]

Q3: What is the best solvent for dissolving A 83-01?



A 83-01 is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethyl Formamide (DMF).[2] It is sparingly soluble in aqueous buffers.[2] For experiments requiring an aqueous solution, it is recommended to first dissolve A 83-01 in DMSO or DMF and then dilute it with the aqueous buffer of choice.[2]

Q4: How stable is A 83-01 in a DMSO stock solution?

The stability of A 83-01 in a DMSO stock solution can vary. To prevent loss of potency, it is recommended to store the solution at -20°C and use it within one to two months.[1][6] Some sources suggest that solutions are unstable and should be prepared fresh for each experiment. [3][9] It has been noted that A 83-01 can slowly decompose to A 77-01 in solution.[1] To minimize degradation, it is advisable to aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles.[6]

Q5: How long is A 83-01 stable in an aqueous solution?

Aqueous solutions of A 83-01 are not recommended for long-term storage. It is best to prepare these solutions fresh and use them on the same day.[2]

Summary of A 83-01 Stability and Solubility

Form	Storage Temperature	Solvent	Recommended Shelf Life	Citations
Lyophilized Powder	-20°C, Desiccated	N/A	≥ 24 months	[6][7][8]
Solution	-20°C	DMSO	Up to 2 months (aliquoted)	[1][6]
Aqueous Solution	N/A	Aqueous Buffer (after dissolving in DMSO/DMF)	Use within one day	[2]



Solvent	Solubility	Citations
DMSO	20-50 mM	[6]
DMF	~25 mg/ml	[2]
Ethanol	~0.3 mg/ml	[2]
DMF:PBS (pH 7.2) (1:2)	~0.3 mg/ml	[2]

Troubleshooting Guide

Troubleshooting & Optimization

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Problem	Possible Cause	Recommended Solution
Inconsistent or weaker than expected biological activity	Degradation of A 83-01 in solution due to improper storage or age of the stock solution.	Prepare a fresh stock solution of A 83-01 in DMSO. Aliquot the new stock into single-use vials to avoid freeze-thaw cycles. For critical experiments, consider preparing the solution fresh each time.
Verify the inhibition of Smad2/3 phosphorylation via Western Blot to confirm the biological activity of your A 83-01 solution.		
Precipitation of the compound in cell culture media	The final concentration of the organic solvent (e.g., DMSO) is too high.	Ensure the final concentration of DMSO in your cell culture medium is low (typically <0.1%) to maintain solubility and minimize solvent-induced cytotoxicity.
A 83-01 has limited solubility in aqueous solutions.	When diluting the DMSO stock solution into aqueous media, add it dropwise while vortexing to facilitate mixing and prevent precipitation.	
Variability between experiments	Inconsistent concentrations of A 83-01 due to degradation or precipitation.	Always visually inspect your solutions for any signs of precipitation before use. If observed, gently warm and vortex the solution to redissolve the compound.
Multiple freeze-thaw cycles of the stock solution.	Aliquot the stock solution into smaller, single-use volumes to maintain its integrity.	



Experimental Protocols Protocol for Preparation and Storage of A 83-01 Stock Solution

- · Reconstitution of Lyophilized Powder:
 - Briefly centrifuge the vial of lyophilized A 83-01 to ensure all the powder is at the bottom.
 - To prepare a 10 mM stock solution, reconstitute the powder in the appropriate volume of high-purity DMSO. For example, for 5 mg of A 83-01 (MW: 421.5 g/mol), add 1.18 mL of DMSO.[6]
 - Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C can aid in dissolution.[4]
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use polypropylene tubes. The volume per aliquot should be sufficient for a single experiment to avoid reusing the same vial.
 - Store the aliquots at -20°C.
 - For long-term storage, consider storing at -80°C.
- Preparation of Working Solution:
 - Thaw a single aliquot of the A 83-01 stock solution at room temperature.
 - Dilute the stock solution to the desired final concentration in your cell culture medium or experimental buffer. It is crucial to add the stock solution to the aqueous medium while mixing to prevent precipitation.

Visualizing Workflows and Pathways



TGF-β Ligand Binds Type II Receptor A 83-01 (TβRII) Recruits & **Inhibits** Phosphorylates Type I Receptor (ALK4, ALK5, ALK7) Phosphorylates Smad2/3 p-Smad2/3 Smad4 Binds Smad2/3-Smad4 Complex Translocates to Nucleus Regulates Target Gene Expression

TGF-β Signaling Pathway and A 83-01 Inhibition

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Caption: A 83-01 inhibits the TGF-β signaling pathway by targeting ALK4, ALK5, and ALK7.



Stock Solution Preparation Lyophilized A 83-01 to 10 mM Vortex to Dissolve Aliquot into Single-Use Tubes Store at -20°C Experimental Use Thaw One Aliquot Dilute to Final Concentration in Media Perform Experiment

A 83-01 Solution Preparation and Use Workflow

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Caption: Recommended workflow for preparing and using A 83-01 solutions in experiments.



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